Comprehensive Technical Guide on C13H17ClN2O Azepane Derivatives: Molecular Properties, Synthesis, and Analytical Characterization

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Compound of Interest

Compound Name:	*(5-Amino-2-chlorophenyl)(azepan-1-yl)methanone*
CAS No.:	*926250-53-5*
Cat. No.:	*B3038888*

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Executive Summary

In contemporary medicinal chemistry and drug development, the incorporation of saturated nitrogen-containing heterocycles is a proven strategy to improve the pharmacokinetic profiles of small molecules. The compound C13H17ClN2O, specifically identified as 3-(azepane-1-carbonyl)-4-chloroaniline (also known as **(5-amino-2-chlorophenyl)(azepan-1-yl)methanone**), represents a highly versatile pharmacophore[1]. By coupling a lipophilic 7-membered azepane ring with a halogenated aniline moiety, this derivative offers unique spatial geometry and hydrogen-bonding capabilities, making it an ideal candidate for kinase inhibitor scaffolds and G-protein-coupled receptor (GPCR) ligand development.

This whitepaper provides an in-depth technical breakdown of the C13H17ClN2O azepane derivative, detailing its physicochemical properties, molecular weight calculations, and a self-

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validating synthetic workflow designed for high-yield isolation and rigorous analytical characterization.

Chemical Identity & Structural Elucidation

The structural architecture of C13H17ClN2O consists of two primary domains linked by an amide bond:

- The Azepane Ring: A seven-membered aliphatic heterocycle that imparts significant lipophilicity and metabolic stability, often serving as a superior alternative to piperidine rings in avoiding rapid cytochrome P450-mediated oxidation.
- The 4-Chloroaniline Core: A rigid aromatic system providing a primary amine for further functionalization (e.g., urea or sulfonamide formation) and a chlorine atom that frequently acts as a hydrophobic pocket filler in target binding sites.

Table 1: Physicochemical Properties of C13H17ClN2O

Property	Value
IUPAC Name	(5-amino-2-chlorophenyl)(azepan-1-yl)methanone
CAS Registry Number	926250-53-5
Molecular Formula	C13H17ClN2O
Monoisotopic Mass	252.1029 Da
Hydrogen Bond Donors	1 (Primary Amine,)
Hydrogen Bond Acceptors	2 (Amide Carbonyl , Primary Amine)
Rotatable Bonds	2

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Molecular Weight Determination & Elemental Composition

Accurate molecular weight (MW) determination is critical for mass spectrometry validation. The molecular weight of C13H17ClN2O is 252.74 g/mol , calculated based on standard atomic weights. Due to the presence of chlorine, the compound exhibits a distinct isotopic signature, which is a critical self-validating feature during LC-MS analysis.

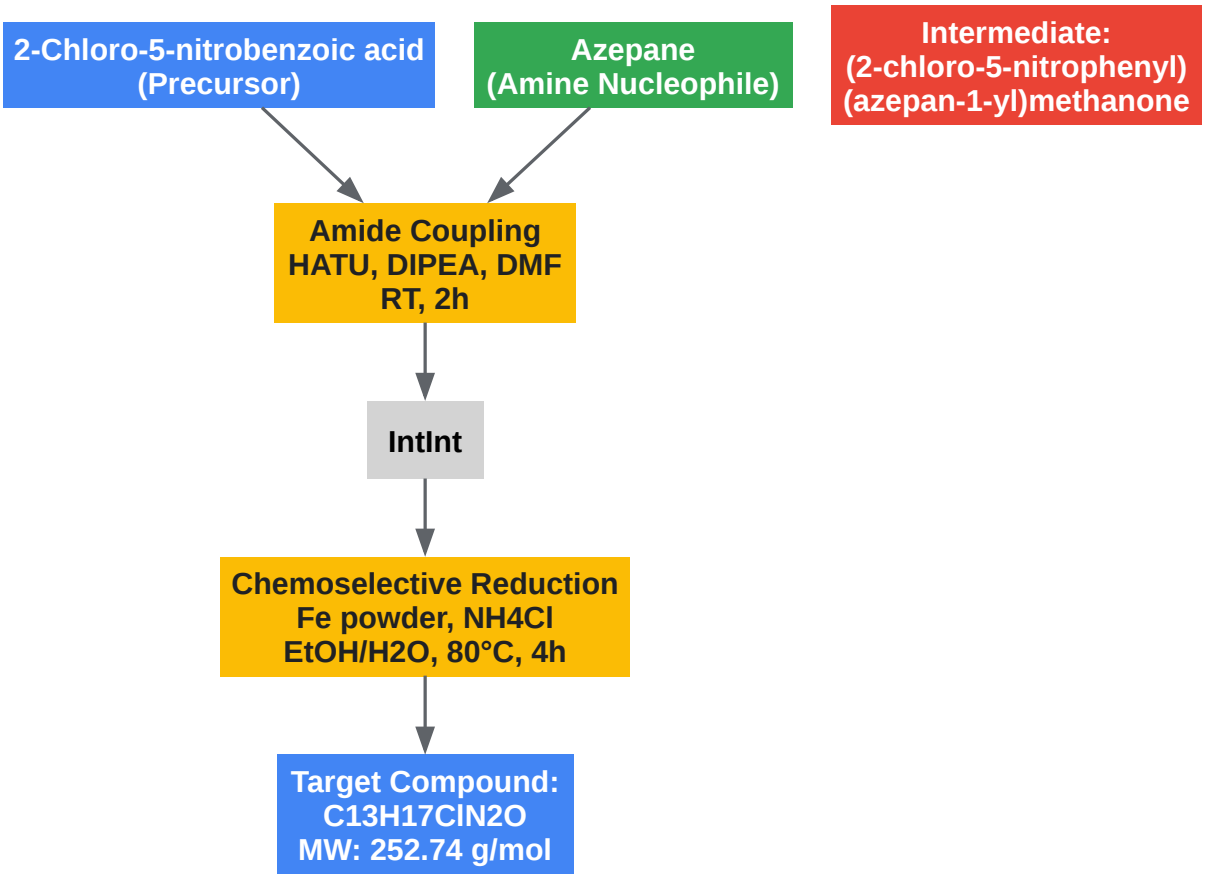
Table 2: Elemental Composition and Mass Contribution

Element	Atomic Count	Atomic Weight (g/mol)	Total Mass Contribution (g/mol)	Mass Percentage (%)
Carbon (C)	13	12.011	156.143	61.78%
Hydrogen (H)	17	1.008	17.136	6.78%
Chlorine (Cl)	1	35.450	35.450	14.03%
Nitrogen (N)	2	14.007	28.014	11.08%
Oxygen (O)	1	15.999	15.999	6.33%
Total	34	-	252.742	100.00%

Synthetic Methodologies & Reaction Mechanisms

The synthesis of 3-(azepane-1-carbonyl)-4-chloroaniline requires a highly chemoselective approach to prevent the degradation of the aryl chloride bond. The optimal route utilizes[2] as the starting material, which undergoes an amide coupling followed by a controlled nitro reduction.

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Synthetic workflow for C13H17ClN2O via amide coupling and chemoselective nitro reduction.

Protocol 1: Amide Coupling to Form the Intermediate

Causality Check: HATU is selected over traditional carbodiimides (like EDC/DCC) because it rapidly generates a highly reactive 7-azabenzotriazole active ester, which is exceptionally efficient for coupling with sterically hindered secondary amines like azepane, minimizing epimerization and side reactions.

- Activation: Dissolve 2-chloro-5-nitrobenzoic acid (1.0 eq) in anhydrous DMF under an argon atmosphere. Add HATU (1.2 eq) and DIPEA (3.0 eq). Stir at room temperature for 15 minutes.

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- Nucleophilic Addition: Introduce azepane (1.2 eq) dropwise. The secondary amine of the 7-membered ring attacks the active ester.
- Validation: Stir for 2 hours. Monitor via LC-MS to confirm the complete consumption of the starting material and the appearance of the intermediate mass (

).
- Workup: Quench with saturated aqueous

  . Extract with ethyl acetate (EtOAc), wash with brine, dry over anhydrous

  , and concentrate.

Protocol 2: Chemoselective Nitro Reduction

Causality Check: Standard catalytic hydrogenation (Pd/C with

) is avoided here because it frequently causes reductive dehalogenation, stripping the chlorine atom from the aromatic ring. Instead, Iron (Fe) powder with Ammonium Chloride (

) is used as a mild, chemoselective reducing agent that exclusively reduces the nitro group to an amine while preserving the aryl chloride intact.

- Preparation: Dissolve the intermediate in a 4:1 mixture of ethanol and water.
- Reduction: Add Fe powder (5.0 eq) and

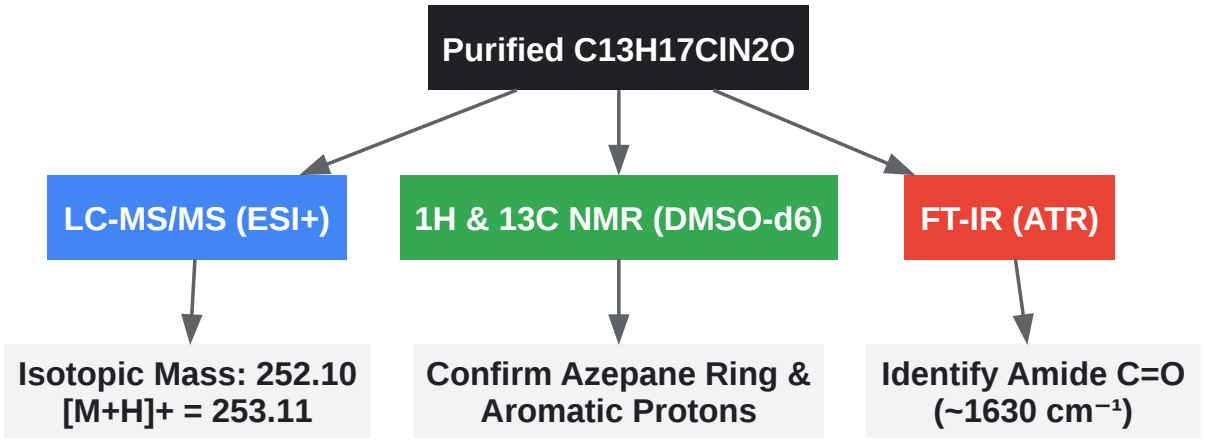
  (5.0 eq). Reflux the mixture at 80°C for 4 hours.
- Filtration: Cool to room temperature and filter the mixture through a pad of Celite to remove iron residues, washing the pad thoroughly with EtOAc.
- Purification: Concentrate the filtrate, partition between EtOAc and water, extract the organic layer, and purify via silica gel flash chromatography to yield pure C13H17ClN2O.

Analytical Characterization Workflow

To ensure scientific integrity, the synthesized compound must be subjected to a self-validating analytical workflow. The following protocols guarantee both structural fidelity and isotopic

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verification.



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Analytical characterization workflow for structural and molecular weight validation.

Protocol 3: Multi-Modal Validation

- LC-MS/MS Profiling (ESI+):
  - Inject the sample onto a C18 Reverse-Phase column using a gradient of Water/Acetonitrile (0.1% Formic Acid).
  - Validation: The mass spectrum must display a protonated parent ion

    at

    253.11 for the

    isotope and

    255.11 for the

    isotope. The presence of these peaks in a strict 3:1 ratio is the definitive self-validating proof of a single chlorine atom in the molecule.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- Dissolve the sample in DMSO-

  .

- Validation: In

  -NMR, look for the signature azepane ring protons (multiplets between 1.50–1.80 ppm for the four distal

  groups, and 3.30–3.60 ppm for the two

  groups adjacent to the amide nitrogen). The primary amine (

) will appear as a broad singlet around 5.00–5.50 ppm, confirming the success of the nitro reduction.

- Fourier-Transform Infrared (FT-IR) Spectroscopy:
  - Analyze via Attenuated Total Reflectance (ATR)[3].
  - Validation: Confirm the structural integrity of the amide bond by locating the Amide I band (C=O stretch) at ~1630

    and the N-H stretching vibrations of the aniline primary amine at ~3300–3400

    .

References

- Title: 3-(azepane-1-carbonyl)-4-chloroaniline | 926250-53-5 Source: MolPort URL: [Link]
- Title: 2-Chloro-5-nitrobenzoic acid Source: NIST Chemistry WebBook URL: [Link]
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